

Technical Masterclass: Purity Analysis of 3-Methyloxolan-3-amine Hydrochloride[1]

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Compound of Interest

Compound Name: 3-Methyloxolan-3-amine
hydrochloride

CAS No.: 1423034-45-0

Cat. No.: B1376606

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Executive Summary & Analytical Landscape

3-Methyloxolan-3-amine hydrochloride (CAS: 1423034-45-0), also known as 3-amino-3-methyltetrahydrofuran HCl, represents a specific class of "stealth" building blocks in medicinal chemistry.[1] It is a small, polar, heterocycle often used as a scaffold to introduce 3D-dimensionality into drug candidates without adding excessive lipophilicity.[1]

The Analytical Challenge: From a quality control perspective, this molecule presents a "Perfect Storm" of analytical difficulties:

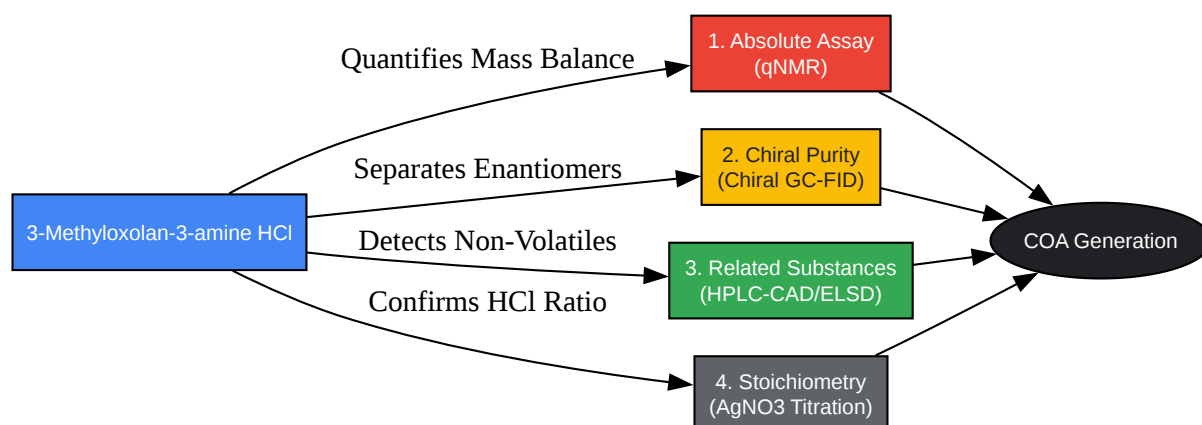
- **UV Silence:** The saturated tetrahydrofuran ring and aliphatic amine lack a conjugated system, rendering standard HPLC-UV (254 nm) useless.[1]
- **Chirality:** The C3 position is a quaternary stereocenter.[1] Enantiomeric excess (ee) is a critical quality attribute (CQA).

- Salt Stoichiometry: As a hydrochloride salt, the ratio of counter-ion to base must be quantified to determine the "active moiety" weight.[1]

This guide moves beyond generic monographs to establish a First-Principles Control Strategy, utilizing qNMR for absolute assay and specialized chromatography (GC-FID/HPLC-CAD) for impurity profiling.

The Control Strategy Architecture

We do not rely on a single method.[1] Instead, we use an orthogonal approach where each method compensates for the blind spots of the others.



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Figure 1: Orthogonal Analytical Workflow ensuring total coverage of mass balance, stereochemistry, and impurities.

Protocol A: Absolute Assay via qNMR (The "Truth" Standard)

Because certified reference standards for this specific building block are rare, Quantitative NMR (qNMR) is the primary method for assay.[1] It relies on the physics of nuclear spin rather than chemical response factors.[1]

Experimental Logic

We utilize Maleic Acid as the Internal Standard (IS).^[1]

- Why Maleic Acid? It provides a sharp singlet at ~6.3 ppm (in D₂O), distinct from the aliphatic protons of the oxolane ring (1.5 – 4.2 ppm). It is non-hygroscopic and available in TraceCERT® grade.^[1]
- Solvent: Deuterium Oxide (^[1]) The HCl salt is highly water-soluble.^[1]

Step-by-Step Methodology

- Preparation of IS Solution: Accurately weigh ~10 mg of Maleic Acid (traceable purity) into a vial.
- Sample Preparation: Accurately weigh ~15 mg of 3-Methyloxolan-3-amine HCl (^[1]) into the same vial.
- Solvation: Add 0.6 mL ^[1]. Vortex until fully dissolved.^[1] Transfer to a 5mm NMR tube.^[1]
- Acquisition:
 - Pulse Sequence: zg30 (or equivalent 30° pulse).
 - Relaxation Delay (^[1]): 30 seconds. (Crucial: T1 relaxation for quaternary carbons/amines can be long; insufficient delay causes under-quantification).^[1]
 - Scans: 16 or 32.^[1]
- Processing: Phase and baseline correct manually. Integrate the Methyl singlet of the analyte (~1.4 ppm, 3H) vs. the Maleic Acid singlet (~6.3 ppm, 2H).

Calculation

[1]

Parameter	Value	Description
	Measured	Integral of Methyl group (1.4 ppm)
	Measured	Integral of Maleic Acid (6.3 ppm)
	3	Number of protons in Methyl group
	2	Number of protons in Maleic Acid alkene
	137.61	MW of Analyte (HCl salt)

Protocol B: Chiral Purity via GC-FID[1]

Separating enantiomers of small polar amines by HPLC is difficult due to peak tailing and detection issues.[1] Gas Chromatography (GC) is superior here because the Flame Ionization Detector (FID) is universal for carbon-containing compounds, and the resolution of volatile amines on cyclodextrin phases is excellent.

The "Free-Basing" Injection Strategy

Direct injection of HCl salts into GC can damage liners and columns.[1] We use an in-situ biphasic extraction:

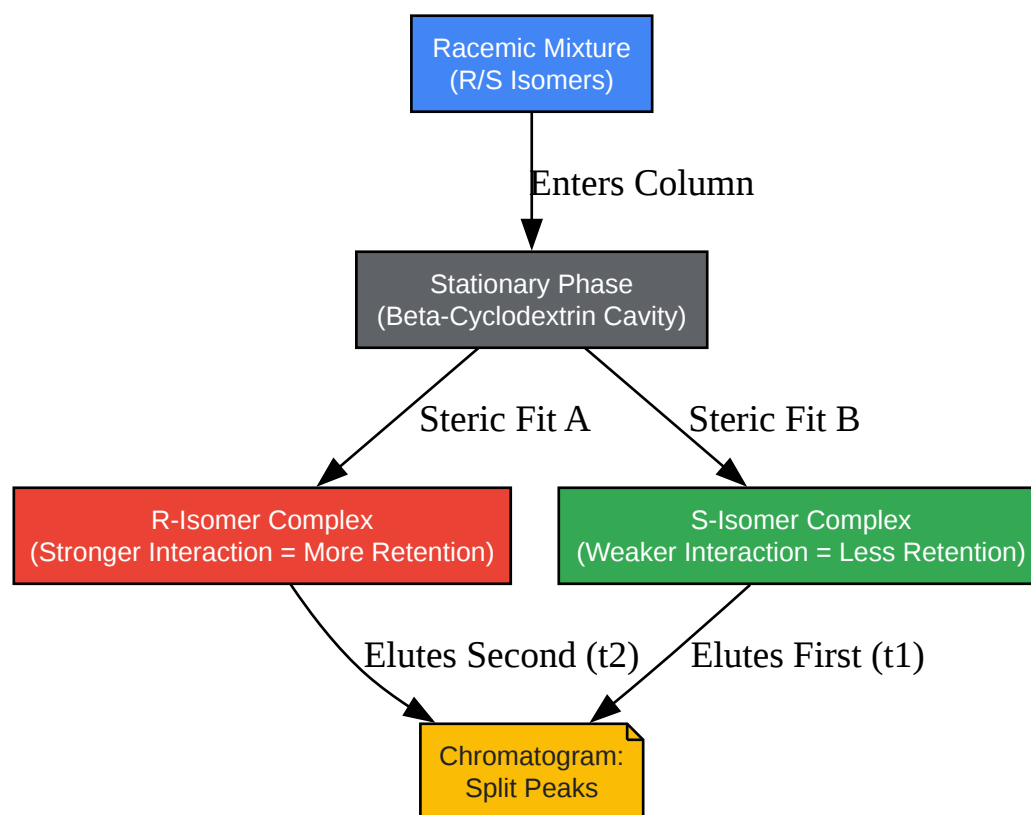
- Dissolve 10 mg sample in 0.5 mL 1M NaOH (aq).
- Add 1.0 mL Dichloromethane (DCM).[1] Vortex vigorously.
- Inject the bottom (DCM) layer containing the free amine.[1]

Instrument Conditions

Parameter	Setting	Rationale
Column	Cyclodex-B (or	Permethyated
	-DEX 225)	-cyclodextrin phase separates enantiomers based on inclusion complex stability.[1]
Dimensions	30m	Standard capillary dimensions. [1][2]
	0.25mm	
	0.25µm	
Carrier Gas	Helium @ 1.2 mL/min	Constant flow mode.[1]
Injector	Split (20:1) @ 250°C	High split ratio prevents column overload (which ruins chiral resolution).[1]
Oven	60°C (2 min)	Slow ramp is critical for chiral discrimination.
	5°C/min	
	180°C	
Detector	FID @ 280°C	Universal carbon detection.[1]

Mechanism of Separation

The separation relies on the "Host-Guest" interaction.[1] The 3-Methyloxolan-3-amine enantiomers have different spatial fits within the hydrophobic cavity of the cyclodextrin.



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Figure 2: Chiral recognition mechanism on Cyclodextrin phases.

Protocol C: Related Substances via HPLC-CAD

For non-volatile impurities (dimers, synthetic precursors) that GC might miss, we use HPLC.^[1] Since there is no chromophore, we use Charged Aerosol Detection (CAD).^[1]

Why CAD?

UV detection would require derivatization (e.g., with FMOC-Cl), which can introduce artifacts and hide non-amine impurities.^[1] CAD detects any non-volatile analyte, providing a "mass-sensitive" response that is more uniform than UV.^[1]

Methodology

- Column: Waters XBridge Phenyl-Hexyl (150 x 4.6 mm, 3.5 μ m).^[1]

- Note: Phenyl-Hexyl provides unique selectivity for the cyclic ether structure compared to C18.[\[1\]](#)
- Mobile Phase A: 10 mM Ammonium Acetate (pH 9.0).[\[1\]](#)
 - High pH is critical: It keeps the amine in the free-base form, improving peak shape and retention.
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Gradient: 5% B to 95% B over 20 minutes.
- Detector: Corona Veo (or equivalent CAD).[\[1\]](#) Evaporation Temp: 35°C.[\[1\]](#)

Protocol D: Chloride Content (Stoichiometry)

To ensure the salt is a mono-hydrochloride and not a hemi- or di-salt (rare but possible with degradation), we perform argentometric titration.[\[1\]](#)

- Titrant: 0.1 N Silver Nitrate ([\[1\]](#))
[\[1\]](#)
- Solvent: Water/Methanol (50:50).[\[1\]](#)
- Endpoint Detection: Potentiometric (Silver electrode).[\[1\]](#)
- Calculation:

Target: Theoretical Cl content for

is 25.76%.[\[1\]](#)

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Sources

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